

Comparative Genomics of Brunfelsia Species: Unraveling the Genetic Basis of Brunfelsamidine Variation

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Compound of Interest

Compound Name: *Brunfelsamidine*

Cat. No.: *B1201930*

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A Guide for Researchers, Scientists, and Drug Development Professionals

The genus *Brunfelsia*, encompassing a diverse group of flowering plants in the Solanaceae family, is recognized for its production of a range of pharmacologically active and toxic alkaloids. Among these, **Brunfelsamidine**, a potent neurotoxin, has garnered significant interest due to its physiological effects and potential for drug development. However, the concentration of **Brunfelsamidine** and other alkaloids varies considerably across different *Brunfelsia* species. This guide provides a comparative overview of *Brunfelsia* species with respect to their alkaloid content, with a focus on **Brunfelsamidine**, and outlines a framework for a comparative genomics approach to elucidate the genetic underpinnings of this variation. While direct comparative genomic studies on *Brunfelsia* species are currently limited in the public domain, this guide synthesizes existing phytochemical data and leverages genomic insights from the broader Solanaceae family to propose a robust research strategy.

Comparative Alkaloid Profiles of Brunfelsia Species

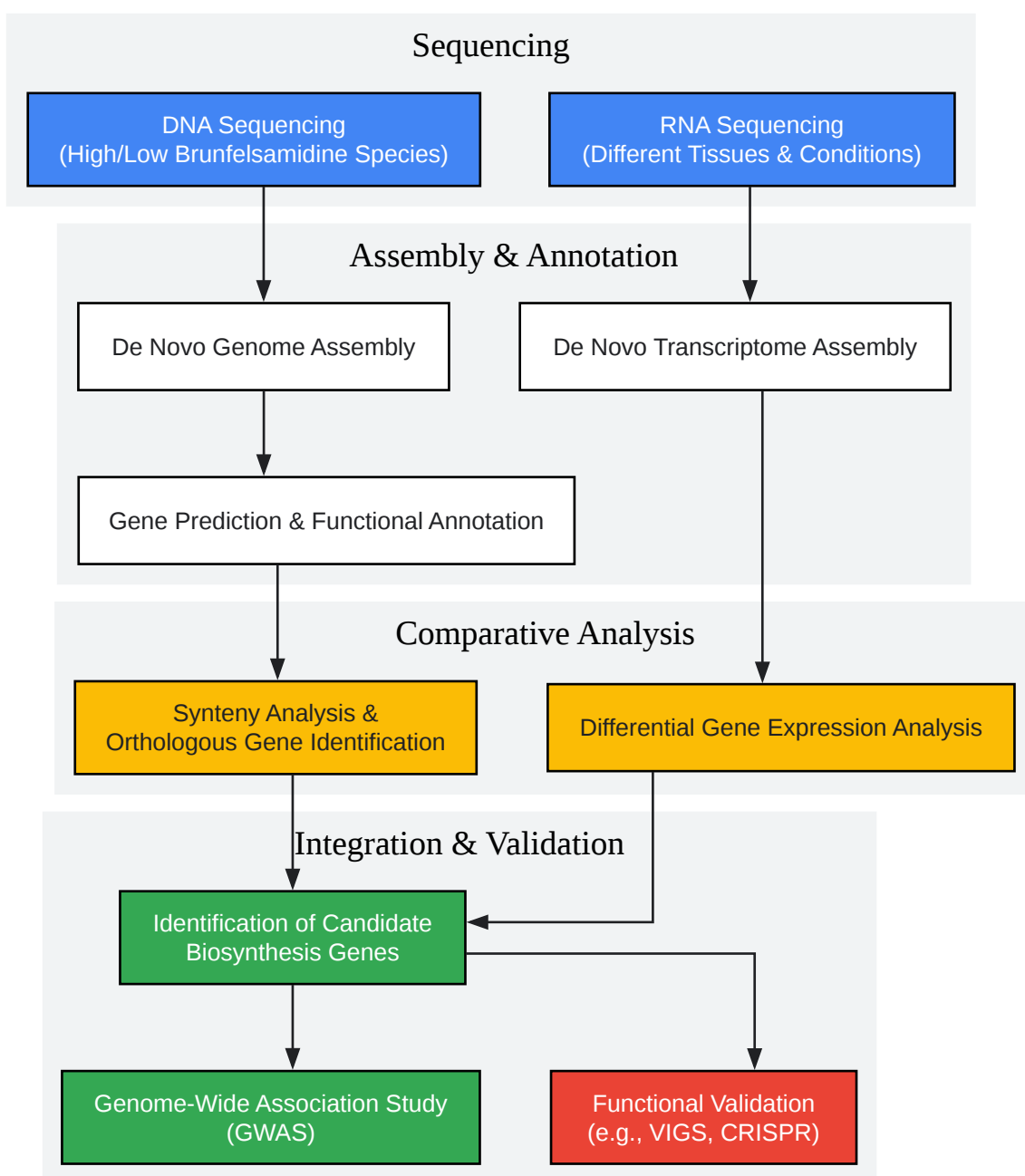
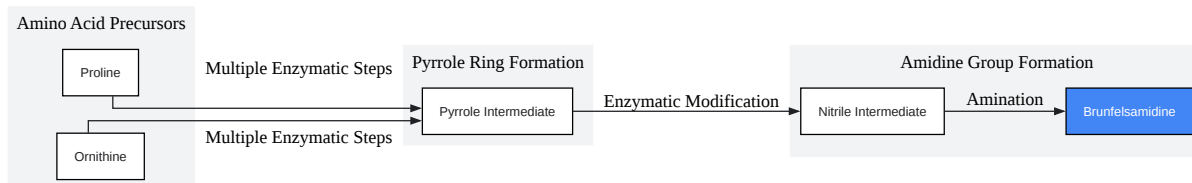
While precise quantitative data for **Brunfelsamidine** across a wide range of *Brunfelsia* species is not extensively documented in current literature, qualitative reports and studies on related alkaloids provide valuable insights into interspecific variation. The following table summarizes the known alkaloid presence in several key *Brunfelsia* species, highlighting the need for further quantitative analysis.

Species	Known Alkaloids and Bioactive Compounds	Reported Toxicity/Activity	References
Brunfelsia grandiflora	Brunfelsamidine, Scopoletin	Used as a traditional medicine for fever and bronchitis; also reported as a fish poison. Contains numerous phenolic compounds with antioxidant activity.[1][2][3][4]	
Brunfelsia pauciflora	Scopoletin	Toxicity is implied by its close relation to other toxic species, but specific quantitative data on Brunfelsamidine is lacking.	
Brunfelsia australis	Brunfelsamidine	Known to be toxic to domestic animals, causing neurological symptoms.[5]	
Brunfelsia uniflora	Manacine (historical term, likely related to Brunfelsamidine), Scopoletin	Roots used in folk medicine for anti-inflammatory purposes. The whole plant is considered poisonous due to "manacine".[6][7][8] Contains various phenolic compounds and exhibits antioxidant activity.[4][9]	

Note: The term "manacine" is found in older literature and is described as a very poisonous alkaloid.^[6] Its precise chemical identity and relationship to **Brunfelsamidine** require further clarification through modern analytical techniques.

Putative Biosynthetic Pathway of Brunfelsamidine

The exact biosynthetic pathway of **Brunfelsamidine**, a pyrrole-3-carboximidamide, has not been fully elucidated. However, based on its chemical structure and known alkaloid biosynthetic pathways in plants, a putative pathway can be proposed. The pyrrole ring is likely derived from an amino acid precursor such as proline or ornithine, while the amidine group is likely formed through the amination of a nitrile or a related intermediate.



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